

6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)- chemical properties

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Compound of Interest

Compound Name: 6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)-

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An In-depth Technical Guide to **6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)-**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)-**, a heterocyclic compound with significant potential in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

Chemical and Physical Properties

6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)- is a solid, crystalline compound, typically appearing as a white to light yellow powder.[1] It belongs to the quinoxaline class of heterocyclic compounds, which are known for a wide range of biological activities.[2] The presence of a carboxylic acid functional group and two reactive bromomethyl groups makes it a versatile building block for the synthesis of more complex molecules.[3] This compound is reported to have antibacterial properties.[4][5][6]

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₈ Br ₂ N ₂ O ₂	[1][6]
Molecular Weight	360.01 g/mol	[1]
CAS Number	32602-11-2	[7]
Appearance	White to Light yellow powder to crystal	[1]
Purity	>97.0% (HPLC)	[1]
Storage Temperature	Room Temperature (Recommended <15°C in a cool, dark place)	[8]
Solubility	Soluble in DMSO (100 mg/mL)	[4]

Table 2: Hazard and Safety Information

Hazard Statement	Precautionary Statement	Source(s)
H314: Causes severe skin burns and eye damage	P260: Do not breathe dusts or mists	[8]
H290: May be corrosive to metals	P280: Wear protective gloves/protective clothing/eye protection/face protection	[8]
P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[8]	
P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[8]	
P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.	[8]	

Synthesis and Experimental Protocols

The synthesis of **6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)-** is achieved through the condensation reaction of 3,4-diaminobenzoic acid with 1,4-dibromo-2,3-butanedione.[9] This reaction is a standard method for the formation of the quinoxaline ring system.[2][3]

Experimental Protocol: Synthesis of 2,3-bis(bromomethyl)quinoxaline derivatives

The following is a general procedure for the synthesis of 2,3-bis(bromomethyl)quinoxaline derivatives, which can be adapted for the synthesis of **6-Quinoxalinecarboxylic acid, 2,3-bis(bromomethyl)-**.

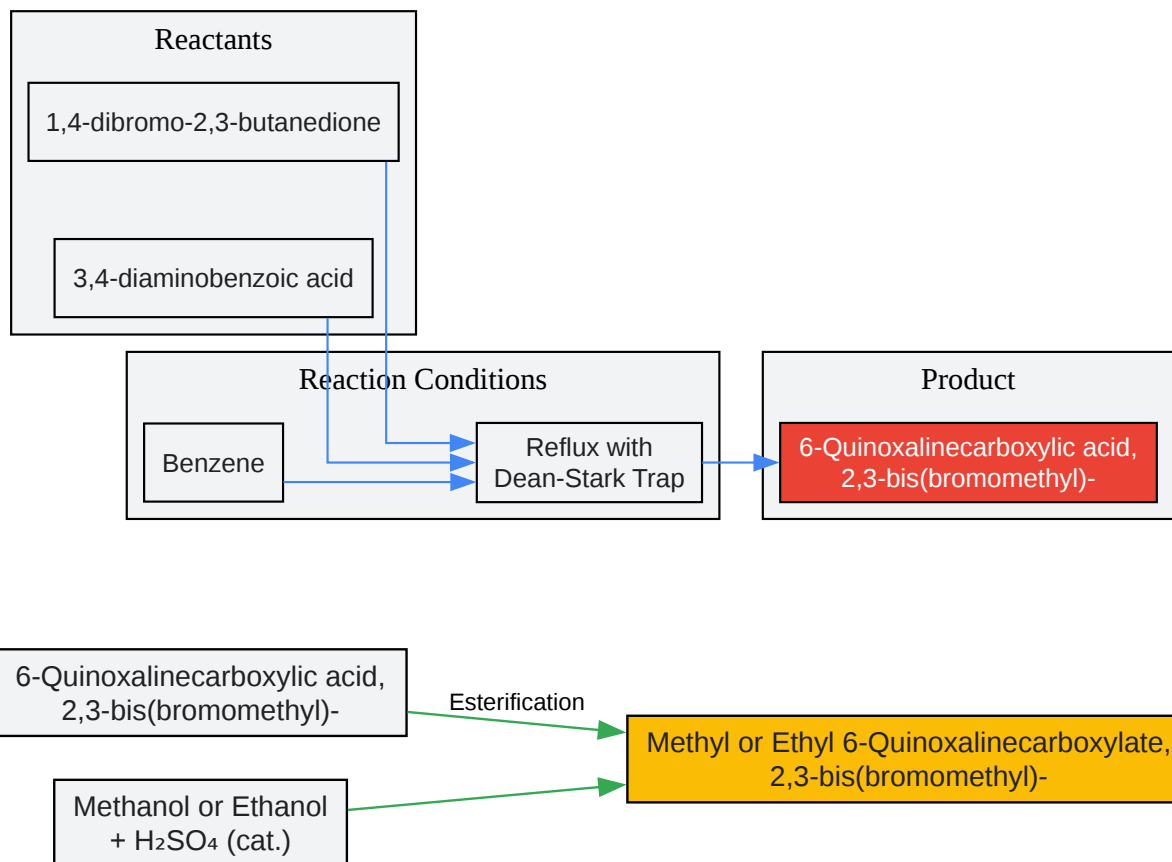
Materials:

- Appropriately substituted 1,2-phenylenediamine (in this case, 3,4-diaminobenzoic acid)
- 1,4-dibromo-2,3-butanedione
- Benzene (or a suitable solvent)

Procedure:

- A mixture of the 1,2-phenylenediamine derivative (0.1 mole) and 1,4-dibromo-2,3-butanedione (0.1 mole) is refluxed in benzene (200 mL) using a Dean-Stark trap for one hour.[\[10\]](#)
- The reaction mixture is then evaporated to dryness in vacuo.[\[10\]](#)
- The residue is purified by flash chromatography on silica gel.[\[10\]](#)
- Elution with a suitable solvent system (e.g., 15% hexane/chloroform for the parent compound) affords the desired 2,3-bis(bromomethyl)quinoxaline derivative.[\[10\]](#)

The yields for this type of reaction are generally good, ranging from 69-93%.[\[9\]](#)



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